

A Guide to Inter-Laboratory Comparison of Dinotefuran Analytical Results

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Compound of Interest

Compound Name: *Dinotefuran*

Cat. No.: *B8816431*

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This guide provides a comparative overview of analytical methodologies for the quantification of **Dinotefuran**, a third-generation neonicotinoid insecticide. It is intended for researchers, scientists, and professionals in drug development and food safety to facilitate the selection and implementation of reliable analytical methods and to understand the variability in results that may be observed between different laboratories. The information is compiled from various validated methods published in peer-reviewed journals.

Data Presentation: Comparison of Analytical Method Performance

The following tables summarize the performance of different analytical methods for **Dinotefuran** determination in various matrices. These data are extracted from single-laboratory validation studies and can serve as a benchmark for inter-laboratory comparisons.

Table 1: Performance of Liquid Chromatography-Based Methods

Analytical Method	Matrix	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Recovery (%)	Relative Standard Deviation (RSD) (%)
HPLC-DAD[1][2]	Soil	10.0 µg/kg	15.0 µg/kg	85.4	Not Reported
HPLC-DAD[2]	Water	5.00 µg/L	10.00 µg/L	85.44 - 89.72	< 5.8
LC-MS/MS[3]	Tea	Not Reported	0.01 µg/g	82 - 95	9 - 15
LC-MS/MS[3]	Soil	Not Reported	0.01 µg/g	82 - 95	9 - 15
LC-MS/MS[4][5]	Persimmon	Not Reported	Not Reported	71.0 - 117	0.94 - 13.0

Table 2: Performance of Gas Chromatography-Based Methods

Analytical Method	Matrix	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Recovery (%)	Relative Standard Deviation (RSD) (%)
GC-MS/MS[6][7]	Fruits & Vegetables	0.003 mg/kg	0.01 mg/kg	88.2 - 104.5	3.5 - 5.8

Table 3: Performance of Immunoassay-Based Methods

Analytical Method	Matrix	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Recovery (%)	Correlation with HPLC (r)
ELISA[8]	Vegetables	0.06 - 0.12 mg/kg	Not Reported	~100	> 0.99

Experimental Protocols

Detailed methodologies are crucial for reproducing analytical results and for understanding potential sources of variability. Below are summaries of typical experimental protocols for **Dinotefuran** analysis.

Sample Preparation: Solid-Liquid Extraction with Low-Temperature Purification (for Soil)[1]

- Extraction: Soil samples are extracted with a mixture of acetonitrile and water (8:2 v/v).
- Clean-up: The extract is purified using a primary-secondary amine (PSA) sorbent. This step is crucial for removing matrix interferences.
- Final Solution: The purified extract is then ready for analysis by HPLC-DAD.

Sample Preparation: QuEChERS-based Extraction (for Fruits and Vegetables)[5][6]

- Extraction: A homogenized sample is extracted with acetonitrile.
- Salting-out: Magnesium sulfate and sodium chloride are added to induce phase separation.
- Dispersive Solid-Phase Extraction (d-SPE) Clean-up: The supernatant is cleaned up using a mixture of PSA and C18 sorbents to remove interfering compounds.
- Final Solution: The final extract is solvent-exchanged for compatibility with GC-MS/MS analysis.

Analytical Determination by HPLC-DAD[1][2]

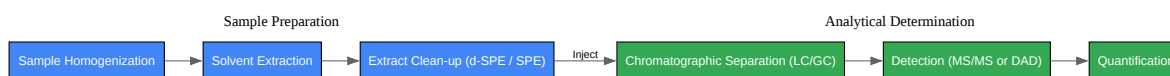
- Chromatographic Column: A C18 reversed-phase column is typically used.
- Mobile Phase: An isocratic or gradient elution with a mixture of water and acetonitrile is common.
- Detection: **Dinotefuran** is detected by its UV absorbance, typically around 270 nm.

Analytical Determination by LC-MS/MS[3]

- Chromatographic Separation: Similar to HPLC-DAD, a C18 column is used for separation.
- Ionization: Electrospray ionization (ESI) in positive mode is commonly employed.
- Mass Spectrometry: Detection and quantification are performed using multiple reaction monitoring (MRM) to ensure high selectivity and sensitivity.

Mandatory Visualizations

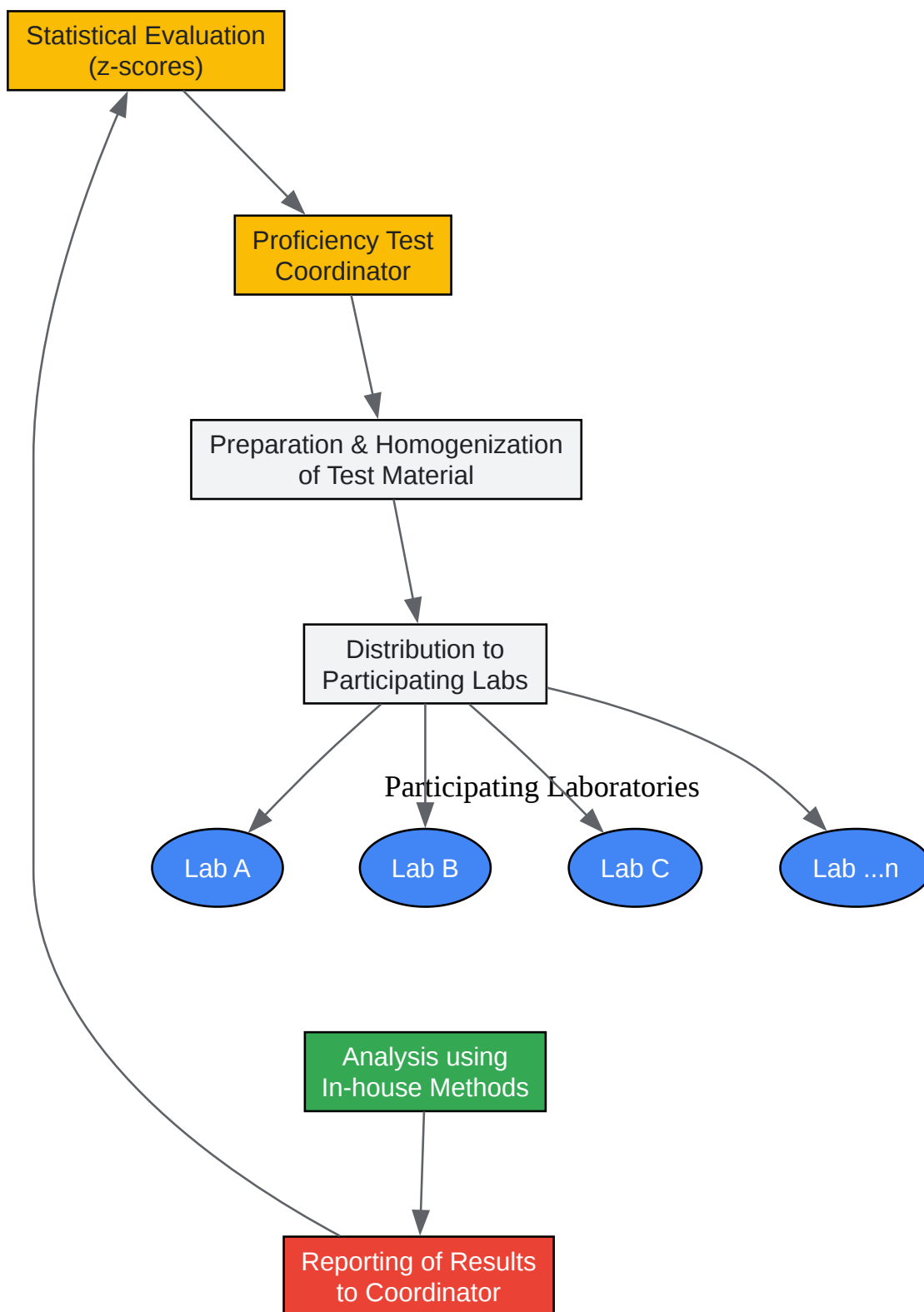
Experimental Workflow for Dinotefuran Analysis



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Caption: A generalized workflow for the analysis of **Dinotefuran** residues in various matrices.

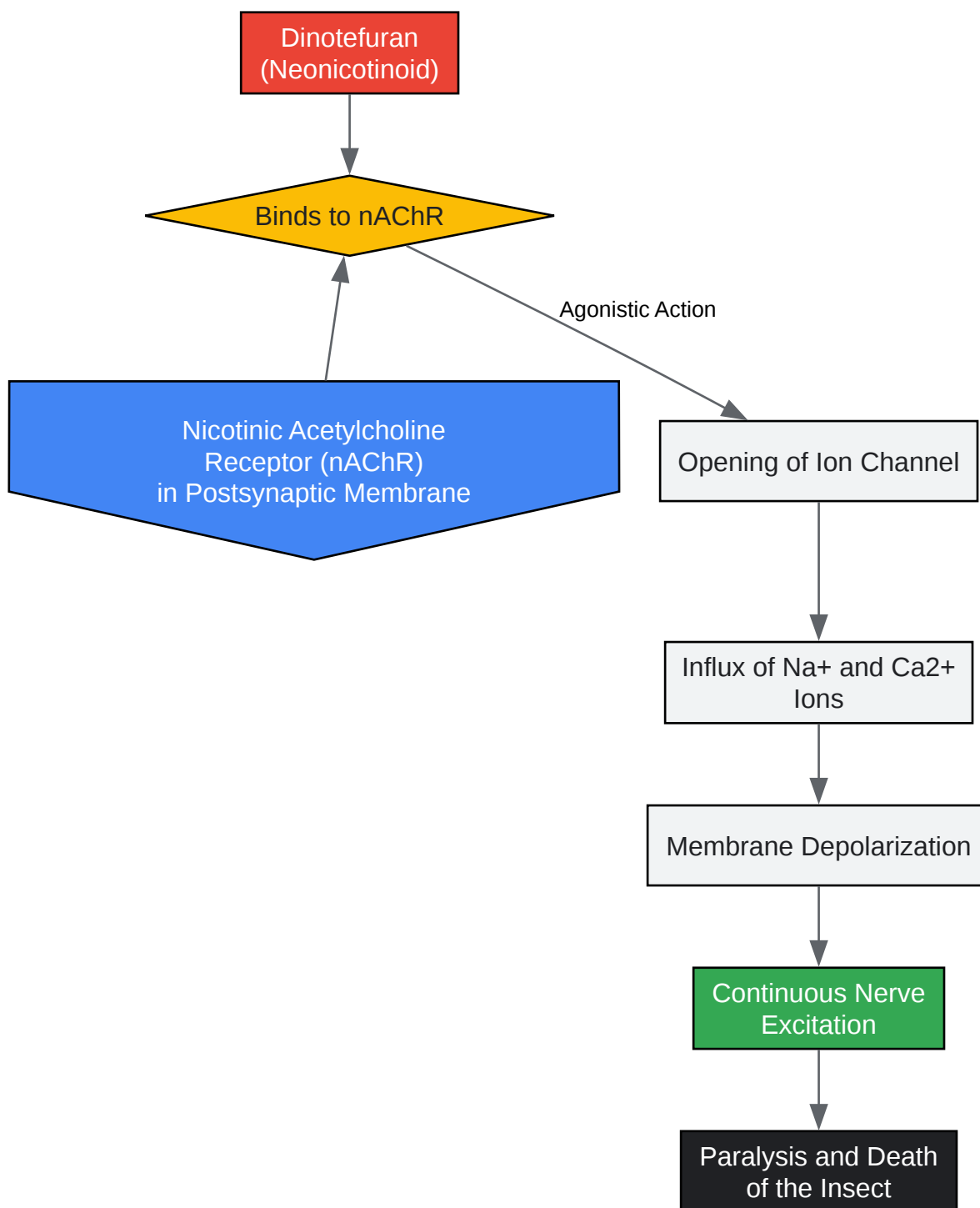
Inter-Laboratory Comparison (Proficiency Test) Logic



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Caption: The logical flow of an inter-laboratory proficiency testing scheme for pesticide analysis.

Signaling Pathway of Neonicotinoid Insecticides



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Caption: The mode of action of **Dinotefuran** as an agonist of the nicotinic acetylcholine receptor.

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